

Application Notes and Protocols for PSB-16131 in In Vivo Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PSB-16131

Cat. No.: B15607952

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

PSB-16131, also identified as 13-197, is a novel quinoxaline urea analog that functions as a potent and selective inhibitor of the I κ B kinase β (IKK β). IKK β is a critical kinase in the canonical nuclear factor- κ B (NF- κ B) signaling pathway, a central regulator of inflammation, immune responses, cell survival, and proliferation. By inhibiting IKK β , **PSB-16131** effectively blocks the activation of NF- κ B, leading to the downregulation of various pro-inflammatory and anti-apoptotic genes. These characteristics make **PSB-16131** a promising therapeutic candidate for a range of diseases, including cancer and inflammatory disorders.

These application notes provide a comprehensive overview of the available data on the use of **PSB-16131** in in vivo mouse models, including pharmacokinetic profiles, established dosages in oncology models, and proposed protocols for inflammatory models.

Data Presentation

Table 1: Pharmacokinetic Parameters of PSB-16131 (13-197) in Mice

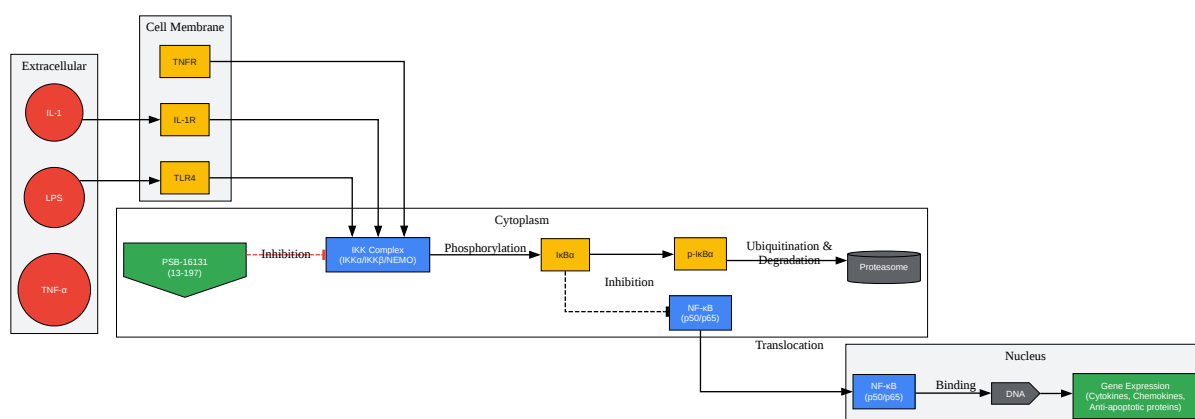
Parameter	Intravenous (5 mg/kg)	Oral (50 mg/kg)	Reference
Elimination Half-life (t _{1/2})	15.7 hours	Not specified	[1]
Maximum Concentration (C _{max})	Not specified	Not specified	[1]
Time to C _{max} (T _{max})	Not applicable	Faster absorption in mice (12-fold shorter than rats)	[1]
Oral Bioavailability	Not applicable	3.14%	[1]
Plasma Protein Binding	>99%	>99%	[1]
Tissue Distribution	Well-distributed to peripheral tissues including liver, kidney, lung, spleen, heart, and brain.	Detected in various tissues up to 72 hours post-administration.	

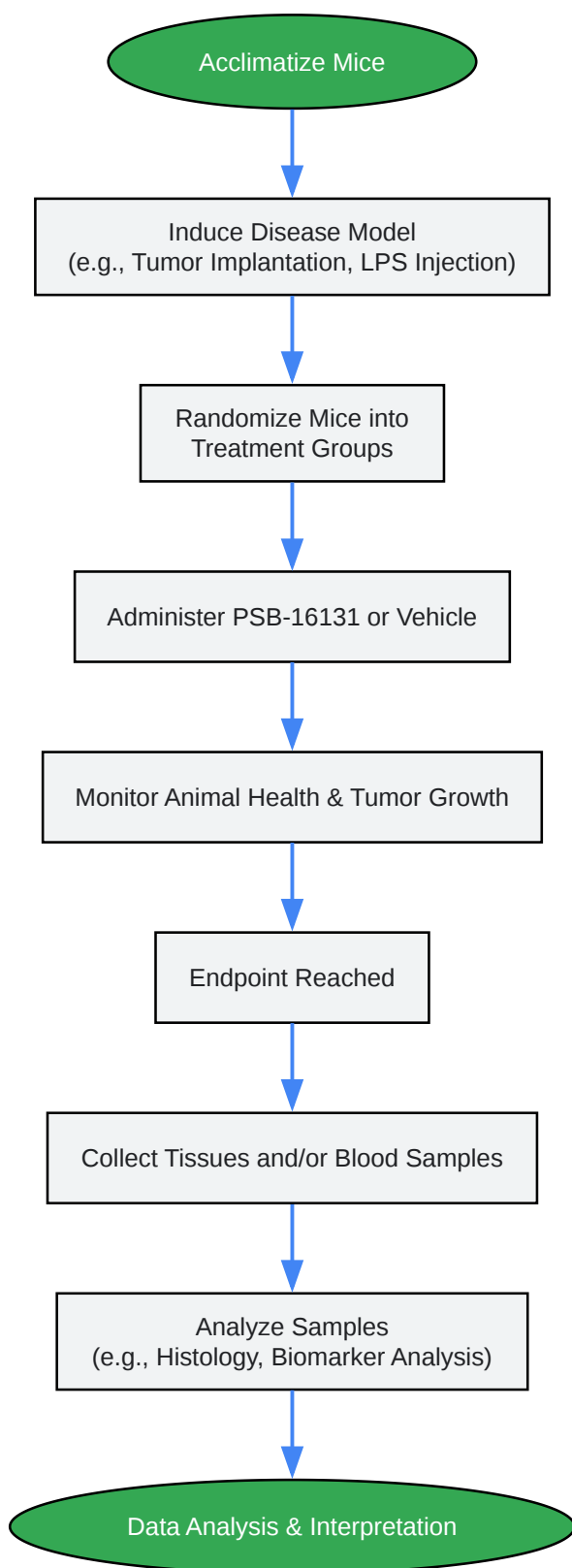
Table 2: Reported In Vivo Dosages of PSB-16131 (13-197) in Mouse Models

Mouse Model	Application	Route of Administration	Dosage	Dosing Frequency	Key Findings	Reference
Orthotopic Pancreatic Cancer	Oncology	Oral (gavage)	50 mg/kg	Daily	Significantly inhibited tumor growth and metastasis; no detectable toxicity.	
Mantle Cell Lymphoma	Oncology	Not specified	Not specified	Not specified	Reduced tumor burden in kidney, liver, and lungs; significantly increased overall survival.	
Lipopolysaccharide (LPS)-induced Endotoxemia	Inflammation	Not specified in detail	Not specified in detail	Not specified in detail	Protected mice from LPS-induced death.	

Signaling Pathway

The primary mechanism of action of **PSB-16131** is the inhibition of the canonical NF- κ B signaling pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for PSB-16131 in In Vivo Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607952/docs#application-notes-and-protocols-for-psb-16131-in-in-vivo-mouse-models\]](https://www.benchchem.com/product/b15607952/docs#application-notes-and-protocols-for-psb-16131-in-in-vivo-mouse-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check